

Timepidium bromide stability issues degradation

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Compound Focus: Timepidium Bromide

CAS No.: 35035-05-3

Cat. No.: S006984

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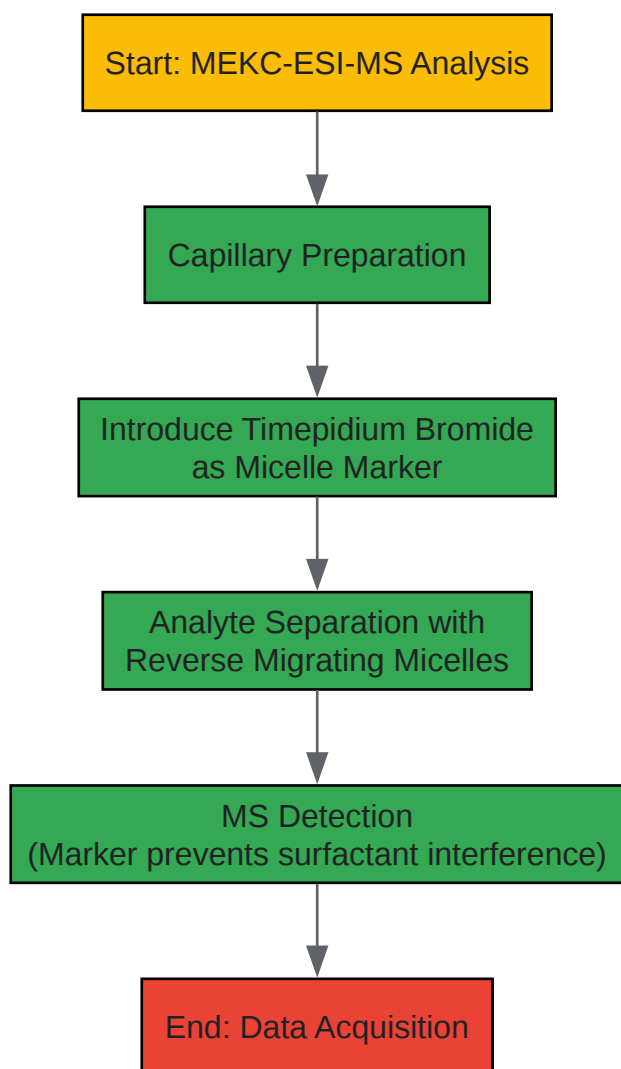
Chemical Profile of Timepidium Bromide

The table below summarizes the basic identifying information for **Timepidium Bromide**, which is the starting point for any stability investigation.

Property	Description
IUPAC Name	3-(Di-2-thienylmethylene)-5-methoxy-1,1-dimethylpiperidinium bromide [1]
Molecular Formula	C ₁₇ H ₂₂ BrNOS ₂ [1]
Average Mass	400.393 g/mol [1]
CAS Registry Number	35035-05-3 [1]
Trade Name	Sesden [1]
Common Use	Used as a micelle marker in Micellar Electrokinetic Chromatography (MEKC) studies [2]. Also listed as a drug (JP18) in the KEGG database [3].

Documented Experimental Context and Workflow

One research paper details the use of **Timepidium Bromide** in an analytical method. The following workflow diagram illustrates this specific experimental setup.



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In this documented protocol [2]:

- **Role:** **Timepidium Bromide** was used as a **micelle marker**.
- **Technique:** The analysis was performed using **Micellar Electrokinetic Chromatography (MEKC)** coupled with **Electrospray Ionization Mass Spectrometry (ESI-MS)**.
- **Key Methodological Detail:** A technique involving **reverse migrating micelles (RMMs)** and **coated capillaries** was employed to prevent non-volatile surfactants (like SDS) from entering and

contaminating the mass spectrometer. The stability of **Timepidium Bromide** under these specific electrophoretic conditions was implicitly required for the experiment to succeed.

Frequently Asked Questions

Based on the information found, here are answers to anticipated questions.

What is Timepidium Bromide? It is a quaternary ammonium compound. Beyond its known use as an antispasmodic drug [3], it serves a specific role in analytical chemistry as a micelle marker for MEKC-ESI-MS, a technique used to separate and analyze mixtures like pesticides [2].

In what analytical contexts has its stability been demonstrated? Its stability has been demonstrated in a validated MEKC-ESI-MS method that uses reverse migrating SDS micelles and coated capillaries at a pH of 9.0 [2]. In this context, it performed reliably as a micelle marker without reported degradation.

Suggested Paths for Further Investigation

Since the search results lack explicit stability data, I suggest the following actions to find the information you need:

- **Consult Specialized Databases:** Search for the compound's stability in **chemical and pharmaceutical databases** like SciFinder, Reaxys, or the Merck Index, which often contain detailed physicochemical and stability data.
- **Perform a Broader Literature Search:** Conduct a targeted search on **Google Scholar** or **PubMed** using terms like "**timepidium bromide** stability", "**timepidium bromide** degradation products", and "**timepidium bromide** HPLC method".
- **Review Pharmacopoeial Monographs:** Check the official monographs in the **Japanese Pharmacopoeia (JP18)**, where **Timepidium Bromide** is listed [3], as these documents typically include storage conditions and stability testing requirements.

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References

1. Timepidium bromide | C17H22BrNOS2 [chemspider.com]
2. Use of a partial filling technique and reverse migrating ... [sciencedirect.com]
3. hsa04970 - KEGG PATHWAY [genome.jp]

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